

Application Note: Krypton-85 Analysis in Geological Samples for Dating Young Groundwater

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Compound of Interest

Compound Name: *Krypton-85*

Cat. No.: *B077114*

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Introduction

Krypton-85 (^{85}Kr), a radioactive noble gas with a half-life of 10.76 years, is a key tracer for dating young groundwater recharged within the last 50 years.[1][2] Its primary source in the atmosphere is from the reprocessing of nuclear fuel, which has led to a relatively well-documented increase in its atmospheric concentration over the past several decades.[3][4][5] Because Krypton is a noble gas, it is chemically inert and its transport in groundwater is relatively simple to model, making it an ideal tracer for hydrological studies.[6] This application note provides detailed protocols for the analysis of ^{85}Kr in geological samples, primarily groundwater, using two principal analytical techniques: Atom Trap Trace Analysis (ATTA) and Low-Level Counting (LLC) of beta decay.

Principle of Krypton-85 Dating

The concentration of ^{85}Kr in groundwater is a function of its atmospheric concentration at the time of recharge and the radioactive decay that has occurred since the water was isolated from the atmosphere. By measuring the current ^{85}Kr concentration in a groundwater sample and comparing it to the known historical atmospheric ^{85}Kr concentration curve, the "age" of the groundwater (the time since recharge) can be determined. Any presence of ^{85}Kr can also indicate a mixture with younger water sources.[7]

Analytical Methodologies

Two primary methods are employed for the measurement of the low concentrations of ^{85}Kr found in geological samples:

- Atom Trap Trace Analysis (ATTA): A laser-based atom-counting technique that offers high selectivity and sensitivity, allowing for the analysis of very small samples.[6][8] ATTA works by selectively capturing and detecting individual ^{85}Kr atoms in a magneto-optical trap based on their specific optical transition frequencies.[9]
- Low-Level Counting (LLC): This method measures the beta particles emitted during the radioactive decay of ^{85}Kr . [10] It typically requires larger sample sizes than ATTA but can be a more accessible technique. The analysis is often performed using a liquid scintillation counter or a gas proportional counter.[11][12]

Data Presentation

The following tables summarize key quantitative data related to **Krypton-85** analysis.

Table 1: Properties of **Krypton-85**

Property	Value
Half-life	10.76 ± 0.02 years[6]
Decay Mode	Beta (β) emission (99.57%), Beta/Gamma (β/γ) emission (0.43%)[13]
Maximum Beta Energy	687 keV[13][14]
Effective Age Range	2 - 55 years[6]
Atmospheric Isotopic Abundance	$\sim 2 \times 10^{-11}$ [6]

Table 2: Comparison of Analytical Methods

Parameter	Atom Trap Trace Analysis (ATTA)	Low-Level Counting (LLC)
Principle	Laser-based single atom counting[6][8]	Measurement of beta decay[10]
Typical Sample Requirement (Water)	50 - 100 L (to extract 5-10 µL of Kr gas)[1]	~200 L[10]
Typical Sample Requirement (Krypton Gas)	1-10 µL (STP)[1][9]	~15 µL (STP)[10]
Analysis Time	~4 hours per sample[1]	Up to 7 days for complete analysis, with counting times of ~10,000 min[10][15]
Detection Limit	Single atom detection[8]	25 mBq per mL (STP) of Krypton[10]
Measurement Uncertainty	3-5%[1]	< 10%[15]

Experimental Protocols

The overall process for ^{85}Kr analysis consists of three main stages: sample collection (gas extraction), gas purification, and isotopic analysis.[6]

Protocol 1: Sample Collection - Degassing of Groundwater

This protocol describes the extraction of dissolved gases from a large volume of groundwater.

Materials:

- Submersible pump
- Gas extraction system (e.g., membrane contactor or helium flushing system)[10][16]
- Gas collection cylinder/bag
- Flow meter

- Pressure and temperature sensors

Procedure:

- Select a suitable well and purge it to ensure the sample is representative of the aquifer.
- Pump groundwater at a constant, measured flow rate through the gas extraction system.
- For Helium Flushing: Flush the water sample with helium to extract the dissolved gases.[\[10\]](#)
- For Membrane Contactor: Pass the water through a membrane contactor which facilitates the transfer of dissolved gases into a collection volume.[\[16\]](#)
- Collect the extracted gas mixture in a pre-evacuated gas cylinder or a specialized gas bag.
- Record the total volume of water degassed and the total volume of gas collected. Also, record the temperature and pressure of the collected gas. A water sample of about 200 L is typically required for LLC[\[10\]](#), while 50-100 L is sufficient for ATTA.[\[1\]](#)

Protocol 2: Krypton Purification

This protocol outlines the separation and purification of Krypton from the collected gas sample.

Materials:

- Vacuum line
- Cryogenic traps (e.g., liquid nitrogen cooled activated charcoal traps)[\[12\]](#)
- Gas chromatograph (GC)[\[10\]](#)[\[12\]](#)
- Titanium sponge furnace (for removal of reactive gases)
- Pressure gauges

Procedure:

- Introduce the collected gas sample into the vacuum purification line.

- Remove water vapor by passing the gas through a cold trap (e.g., at -80°C).
- Cryogenically separate bulk gases like nitrogen, oxygen, and argon from krypton. This is often achieved by repeated adsorption on activated charcoal at liquid nitrogen temperature, followed by fractional desorption.[\[10\]](#)
- Remove reactive gases (like O_2) and hydrocarbons by passing the gas through a hot titanium sponge furnace.
- Further purify the krypton fraction and separate it from xenon using a gas chromatograph.[\[12\]](#)
- Collect the purified krypton sample in a small, sealed container suitable for the chosen analytical method.

Protocol 3A: Isotopic Analysis by Atom Trap Trace Analysis (ATTA)

Procedure:

- Introduce the purified krypton sample into the ATTA apparatus.[\[6\]](#)
- The krypton atoms are excited to a metastable state.[\[8\]](#)
- A laser system is tuned to the specific resonance frequency of ^{85}Kr atoms.[\[9\]](#)
- The tuned lasers cool and trap the ^{85}Kr atoms in a magneto-optical trap.
- The trapped ^{85}Kr atoms are detected by their fluorescence, allowing for the counting of individual atoms.[\[6\]](#)
- The ratio of ^{85}Kr to a stable krypton isotope (measured independently) is determined to calculate the ^{85}Kr concentration.

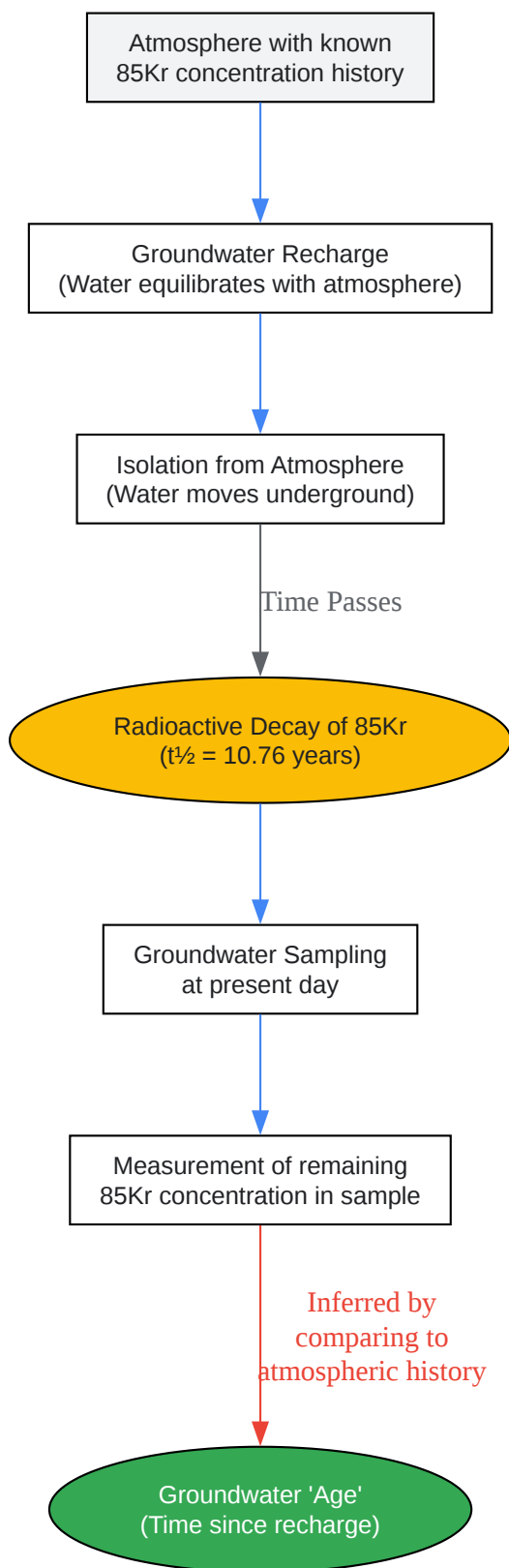
Protocol 3B: Isotopic Analysis by Low-Level Counting (LLC)

Procedure:

- Transfer the purified krypton sample into a proportional counter or mix it with a scintillation cocktail in a vial.[10][11] Methane is often used as a counting gas in proportional counters. [10]
- Place the sample in a low-level beta counter, which is heavily shielded to reduce background radiation.
- Count the beta decay events over an extended period (e.g., 10,000 minutes) to achieve sufficient statistical precision.[10]
- Calibrate the counter with a ^{85}Kr standard of known activity.
- Calculate the ^{85}Kr activity in the sample based on the measured count rate, counting efficiency, and the volume of krypton analyzed.

Mandatory Visualizations

Caption: Experimental workflow for **Krypton-85** analysis in groundwater samples.



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Caption: Logical relationship for dating groundwater using the **Krypton-85** method.

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